

A Comprehensive Technical Guide to the Commercial Availability of 2-Acetylthiophene

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Compound of Interest

Compound Name: 2-Acetylthiophene

Cat. No.: B1664040

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a thorough overview of the commercial landscape for **2-Acetylthiophene** (CAS No. 88-15-3), a key intermediate in the pharmaceutical and flavor industries. This document details global suppliers, technical specifications, pricing structures, and common synthesis protocols to assist researchers and developers in sourcing and utilizing this versatile compound.

Introduction to 2-Acetylthiophene

2-Acetylthiophene, also known as methyl 2-thienyl ketone, is an organosulfur compound with the chemical formula C_6H_6OS .^[1] It presents as a colorless to light yellow or brown liquid and is recognized for its nutty, sulfurous aroma with popcorn-like notes.^{[2][3]} This compound is a critical building block in the synthesis of a variety of active pharmaceutical ingredients (APIs), including Tiamonium Iodide, Suprofan, Stepronin, and Tenonitrozole.^{[4][5]} Its properties also make it valuable in the formulation of flavors and fragrances.

Commercial Suppliers and Global Availability

2-Acetylthiophene is readily available from a wide range of chemical suppliers, from large multinational corporations to specialized regional manufacturers. These suppliers cater to different scales of demand, from laboratory research quantities to industrial bulk orders.

Major Global Laboratory-Scale Suppliers:

These suppliers are ideal for research and development purposes, offering high-purity grades in convenient pack sizes.

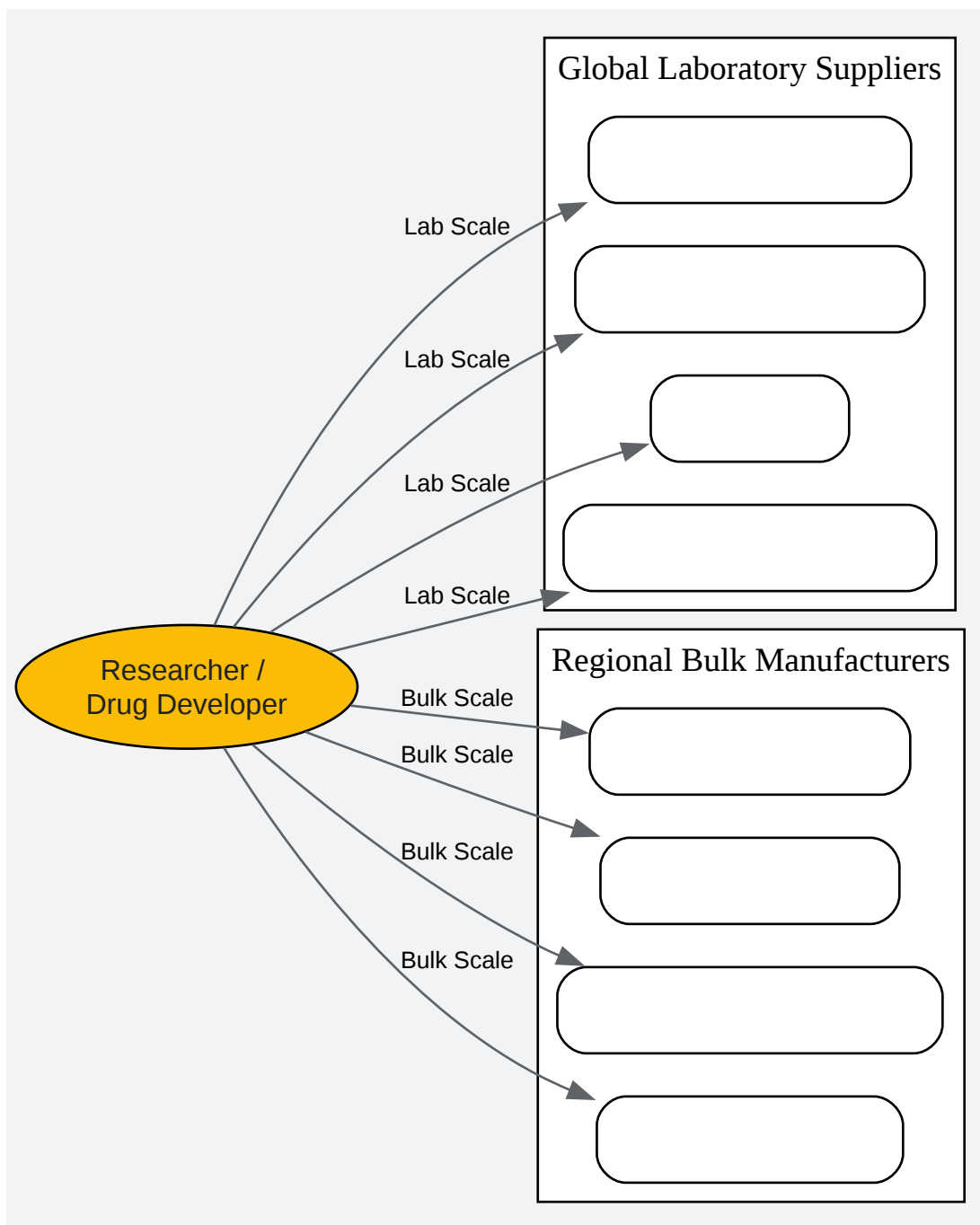
Supplier	Purity	Available Pack Sizes
Sigma-Aldrich (Merck)	≥98%	25g, 100g, 500g
Thermo Fisher Scientific	98%, 99%	100g, 500g
TCI America	>98.0% (GC)	25g, 100g, 500g
Santa Cruz Biotechnology	≥98%	Inquire for pack sizes
Matrix Scientific	≥98% (GC)	100g, 500g

Key Bulk and Industrial-Scale Suppliers:

For pilot-scale and commercial manufacturing, a number of companies in Asia, particularly in India and China, are prominent producers and distributors of **2-Acetylthiophene**.

Supplier	Country	Purity	Notes
Leache Chem Ltd.	China	Producer	Leading producer in China.
Sarex Overseas	India	Bulk Producer	Focus on custom synthesis and contract manufacturing.
ChemicalBull	India	Manufacturer	High-quality production at a modern facility.
CDH Fine Chemical	India	Manufacturer	ISO certified manufacturer.
Otto Chemie Pvt. Ltd.	India	Manufacturer	Offers various grades for different applications.
COLORKEM	China	Manufacturer	Supplies to a global market.
ATOMPHARMA	India	Manufacturer	Supplier of pharmaceutical intermediates.
Tianjin Yuansu Chemical	China	Supplier	Offers 99% min purity.

Below is a diagram illustrating the general landscape of **2-Acetylthiophene** suppliers.



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Supplier landscape for **2-Acetylthiophene**.

Technical Specifications and Data

Consistency in the quality of starting materials is paramount in research and drug development. The following table summarizes the typical specifications for commercially available **2-Acetylthiophene**.

Parameter	Specification	Source
CAS Number	88-15-3	
Molecular Formula	C ₆ H ₆ OS	
Molecular Weight	126.18 g/mol	
Appearance	Colorless to light yellow/brown liquid	
Purity (Assay by GC)	≥98.0%	
Melting Point	10-11 °C	
Boiling Point	214 °C	
Density	1.168 g/mL at 25 °C	
Refractive Index	1.5640 to 1.5660 (20°C, 589 nm)	
Solubility	Insoluble in water; Soluble in chloroform, hexanes.	

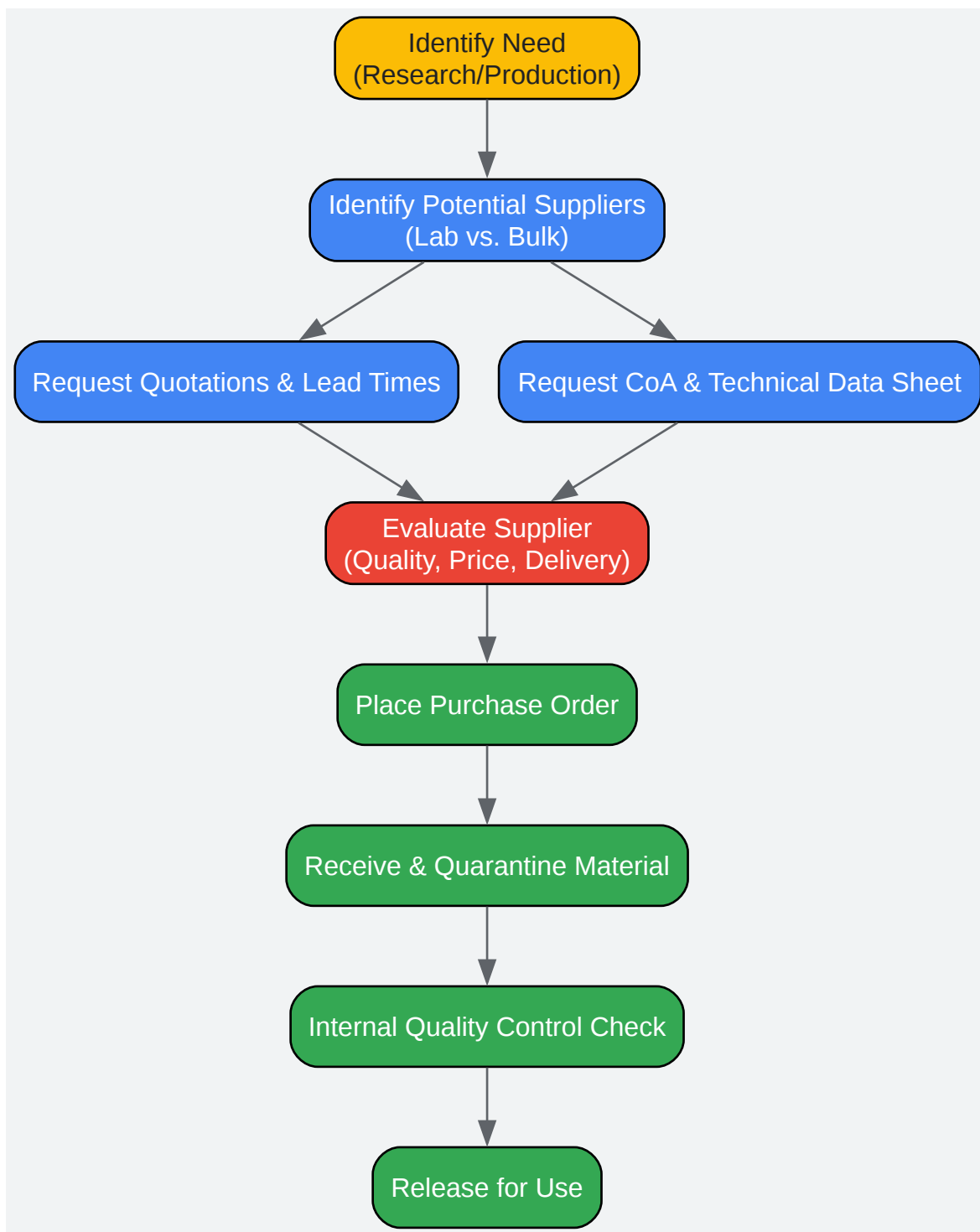
For detailed impurity profiles and specific batch data, it is always recommended to request a Certificate of Analysis (CoA) from the supplier. Many major suppliers provide access to CoAs on their websites.

Pricing and Commercial Tiers

The price of **2-Acetylthiophene** is subject to market fluctuations, order volume, and purity grade. The following table provides an estimated price range based on currently available data.

Quantity	Price Range (USD)	Notes
25g - 100g	\$18 - \$65	Laboratory scale, high-purity grades.
500g	\$90 - \$140	For larger lab experiments and pilot studies.
Bulk (per kg)	~\$11 - \$15	Industrial grade, prices are highly variable.

The general workflow for procuring **2-Acetylthiophene** is outlined in the diagram below.



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General procurement workflow for **2-Acetylthiophene**.

Experimental Protocols: Synthesis of 2-Acetylthiophene

The most common method for the industrial synthesis of **2-Acetylthiophene** is the Friedel-Crafts acylation of thiophene. Below are representative protocols for both traditional and greener synthesis approaches.

Traditional Friedel-Crafts Acylation using a Lewis Acid Catalyst

This method typically employs a Lewis acid like aluminum chloride (AlCl_3) or stannic chloride (SnCl_4).

Materials:

- Thiophene
- Acetyl chloride or Acetic anhydride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (CH_2Cl_2) (solvent)
- Hydrochloric acid (aqueous solution)
- Saturated aqueous sodium bicarbonate
- Anhydrous magnesium sulfate
- Round-bottom flask, dropping funnel, condenser, magnetic stirrer, ice bath.

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve thiophene in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen).
- Cool the mixture in an ice bath to 0-5 °C.

- Slowly add anhydrous aluminum chloride to the stirred solution.
- Add acetyl chloride dropwise from the dropping funnel, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 2-3 hours.
- Quench the reaction by carefully pouring the mixture into a beaker containing crushed ice and concentrated hydrochloric acid.
- Separate the organic layer. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation to yield **2-Acetylthiophene**.

Greener Synthesis using a Solid Acid Catalyst

Recent advancements have focused on more environmentally friendly methods using reusable solid acid catalysts like zeolites.

Materials:

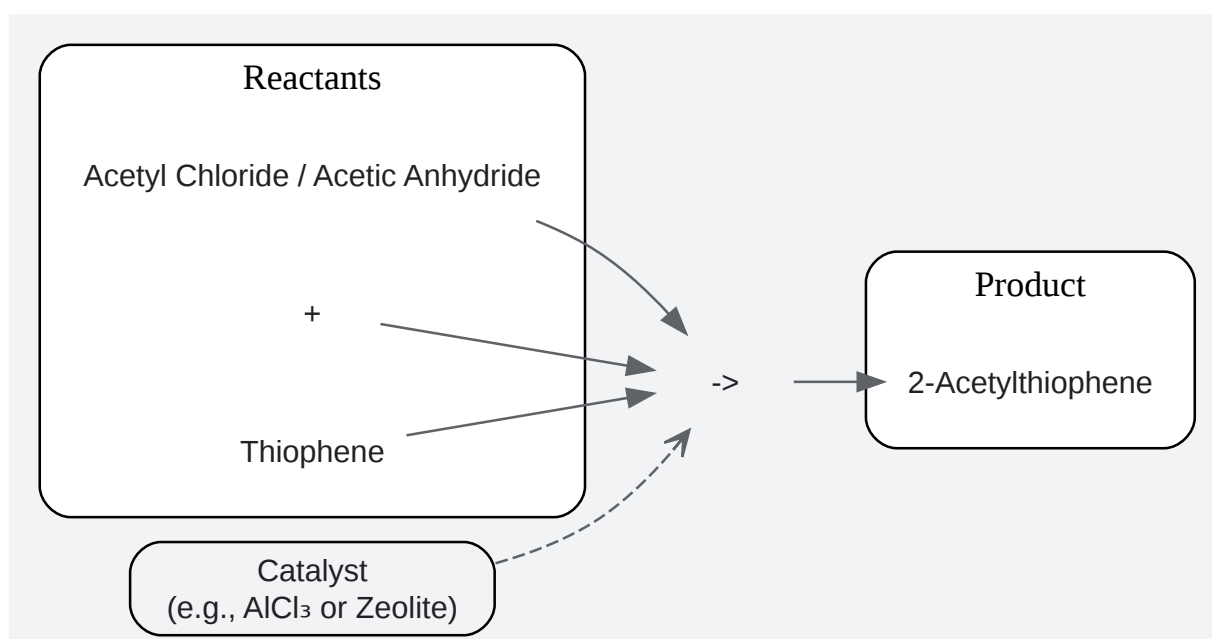
- Thiophene
- Acetic anhydride
- H β zeolite catalyst
- Round-bottom flask, condenser, thermometer, magnetic stirrer, heating mantle.

Procedure:

- In a 50 mL round-bottom flask, combine 8.4 g (0.1 mol) of thiophene and 30.6 g (0.3 mol) of acetic anhydride.

- Add 1.17 g of fresh H β zeolite catalyst to the mixture.
- Heat the reaction mixture to 60 °C using a water bath and stir vigorously.
- Monitor the reaction progress using Gas Chromatography (GC). A near-complete conversion of thiophene is expected within 2-4 hours.
- After the reaction is complete, cool the mixture to room temperature.
- The solid catalyst can be recovered by filtration for regeneration and reuse.
- The liquid product is then purified by distillation to obtain **2-Acetylthiophene** with a high yield (typically >98%).

The chemical transformation is depicted in the following reaction diagram.



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Friedel-Crafts acylation of thiophene.

Conclusion

2-Acetylthiophene is a readily available and commercially significant chemical intermediate with a well-established supply chain. For research and development, numerous global

suppliers offer high-purity grades in small quantities. For larger-scale and manufacturing purposes, a competitive market exists, particularly among producers in India and China. When sourcing this material, it is crucial to obtain and verify technical specifications through a Certificate of Analysis to ensure consistency and quality for its intended application in pharmaceutical synthesis or other high-purity uses. The development of greener synthesis protocols offers a promising avenue for more sustainable industrial production.

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